

Safeguarding Your Research: Proper Disposal Procedures for BAY 60-6583

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Compound of Interest

Compound Name: BAY 60-6583

Cat. No.: B1667818

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential safety and logistical information for the proper disposal of **BAY 60-6583**, a potent and selective adenosine A2B receptor agonist.

BAY 60-6583 is a valuable tool in cardiovascular and inflammatory research; however, its handling and disposal require adherence to safety protocols to minimize environmental impact and ensure a safe laboratory environment. This document outlines the necessary procedures for its proper disposal, drawing from available safety data.

Chemical and Physical Properties

A summary of the key properties of **BAY 60-6583** is provided below to inform handling and disposal decisions.

Property	Value
Molecular Formula	C ₁₉ H ₁₇ N ₅ O ₂ S[1]
Molecular Weight	379.44 g/mol [1]
Appearance	Crystalline solid[2]
Solubility	Soluble in DMSO (to 100 mM)[1], ethanol (~0.3 mg/ml), and dimethyl formamide (~25 mg/ml)[2]. Sparingly soluble in aqueous buffers[2].
Storage	Store at +4°C[1] or -20°C[2].
CAS Number	910487-58-0[1]

Hazard Identification and Safety Precautions

According to the available Safety Data Sheet (SDS), **BAY 60-6583** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[3] However, standard laboratory precautions should always be observed when handling this compound.

General Safety Measures:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or contact with skin and eyes.[2]
- Wash hands thoroughly after handling.[2]
- Use in a well-ventilated area.

Environmental Precautions:

- **BAY 60-6583** is classified as Water Hazard Class 1 (Self-assessment), indicating it is slightly hazardous for water.[3]
- Do not allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.[3]

Step-by-Step Disposal Procedure

The following procedure is a general guideline. Always consult your institution's specific waste disposal protocols and local regulations.

- Assess the Quantity:
 - Small Quantities: The SDS from Cayman Chemical suggests that smaller quantities can be disposed of with household waste.[3] However, for a laboratory setting, it is best practice to treat all chemical waste with caution. It is recommended to collect even small amounts for designated chemical waste disposal.
 - Large Quantities: Disposal of larger quantities must be made according to official regulations.[3]
- Waste Segregation:
 - Collect all waste containing **BAY 60-6583**, including unused solid compound, contaminated solutions, and any contaminated lab materials (e.g., pipette tips, vials), in a designated and clearly labeled waste container.
- Waste Neutralization (If Applicable and Permissible):
 - Currently, there are no specific published protocols for the chemical neutralization of **BAY 60-6583** for disposal. Therefore, it is not recommended to attempt neutralization without validated procedures.
- Packaging and Labeling:
 - Ensure the waste container is chemically resistant and securely sealed.
 - Label the container clearly with the name "**BAY 60-6583** Waste" and any other information required by your institution's environmental health and safety (EHS) department.
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, secure area away from incompatible materials.

- Final Disposal:
 - Arrange for the collection of the chemical waste by your institution's EHS department or a licensed chemical waste disposal company. They will ensure the waste is disposed of in accordance with all local, state, and federal regulations.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **BAY 60-6583**.



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Caption: Logical workflow for the proper disposal of **BAY 60-6583**.

By adhering to these procedures, you contribute to a safer research environment and ensure the responsible management of chemical waste. Always prioritize safety and consult your institutional guidelines for specific protocols.

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